Spectroscopic Characterization of 2,3-Difluoro-5-nitropyridine: A Technical Guide

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Compound of Interest

Compound Name:	*2,3-Difluoro-5-nitropyridine*
CAS No.:	*954219-68-2*
Cat. No.:	*B1322118*

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic characterization of **2,3-Difluoro-5-nitropyridine**, a key intermediate in pharmaceutical and agrochemical synthesis. In the absence of extensive published experimental data, this document serves as a predictive and methodological resource for researchers, scientists, and drug development professionals. It outlines the theoretical basis and practical considerations for acquiring and interpreting Nuclear Magnetic Resonance (^{1}H and ^{13}C NMR), Fourier-Transform Infrared (FT-IR), and Mass Spectrometry (MS) data for this compound. Detailed, field-proven protocols for each analytical technique are provided, emphasizing experimental design for obtaining high-quality, reproducible results. This guide is intended to empower researchers to confidently approach the synthesis and characterization of **2,3-Difluoro-5-nitropyridine** and related fluorinated heterocyclic compounds.

Introduction: The Significance of 2,3-Difluoro-5-nitropyridine

2,3-Difluoro-5-nitropyridine is a versatile building block in organic synthesis, primarily owing to the strategic placement of its functional groups. The electron-withdrawing nitro group activates the pyridine ring for nucleophilic aromatic substitution, while the two fluorine atoms provide unique electronic properties and potential metabolic stability in resulting drug candidates. Accurate and unambiguous characterization of this molecule is paramount to ensure the identity, purity, and quality of downstream products. This guide provides the foundational knowledge for achieving this through the application of modern spectroscopic techniques.

Below is the chemical structure of **2,3-Difluoro-5-nitropyridine**.

Caption: Molecular Structure of **2,3-Difluoro-5-nitropyridine**

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. For **2,3-Difluoro-5-nitropyridine**, both ^{1}H and ^{13}C NMR will provide critical information on the electronic environment of the hydrogen and carbon atoms, respectively. The presence of fluorine will introduce characteristic splitting patterns due to spin-spin coupling.

Predicted ^{1}H NMR Spectrum

The ^{1}H NMR spectrum of **2,3-Difluoro-5-nitropyridine** is expected to show two distinct signals corresponding to the two aromatic protons. The chemical shifts will be significantly downfield due to the deshielding effects of the electronegative nitro group and the pyridine nitrogen.

Proton	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)
H-4	8.8 - 9.1	Doublet of doublets (dd)	^{3}J(H-4, F-3) ≈ 7-9 Hz, ^{4}J(H-4, H-6) ≈ 2-3 Hz
H-6	8.4 - 8.7	Doublet of doublets (dd)	^{4}J(H-6, F-3) ≈ 2-4 Hz, ^{4}J(H-6, H-4) ≈ 2-3 Hz

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Causality Behind Predictions: The strong electron-withdrawing nature of the nitro group at position 5 and the nitrogen atom in the ring will cause the protons at positions 4 and 6 to be highly deshielded, resulting in large chemical shifts. The coupling patterns arise from through-bond interactions with the neighboring fluorine and hydrogen atoms. The magnitude of the coupling constant decreases with the number of bonds separating the nuclei.[1]

Predicted ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum is predicted to show five signals, one for each carbon atom in the pyridine ring. The chemical shifts and C-F coupling constants are key identifiers.

Carbon	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity (due to C-F coupling)	Predicted Coupling Constants (J, Hz)
C-2	145 - 150	Doublet of doublets (dd)	^{1}J(C-2, F-2) ≈ 240-260 Hz, ^{2}J(C-2, F-3) ≈ 15-25 Hz
C-3	140 - 145	Doublet of doublets (dd)	^{1}J(C-3, F-3) ≈ 230-250 Hz, ^{2}J(C-3, F-2) ≈ 10-20 Hz
C-4	130 - 135	Doublet (d)	^{2}J(C-4, F-3) ≈ 20-30 Hz
C-5	148 - 152	Singlet (s)	-
C-6	125 - 130	Singlet (s)	-

Causality Behind Predictions: Carbons directly bonded to fluorine (C-2 and C-3) will exhibit large one-bond coupling constants (^{1}JCF) and will be significantly deshielded.[2] The other carbons will show smaller, long-range couplings. The carbon bearing the nitro group (C-5) is also expected to be significantly deshielded.

Experimental Protocol for NMR Spectroscopy

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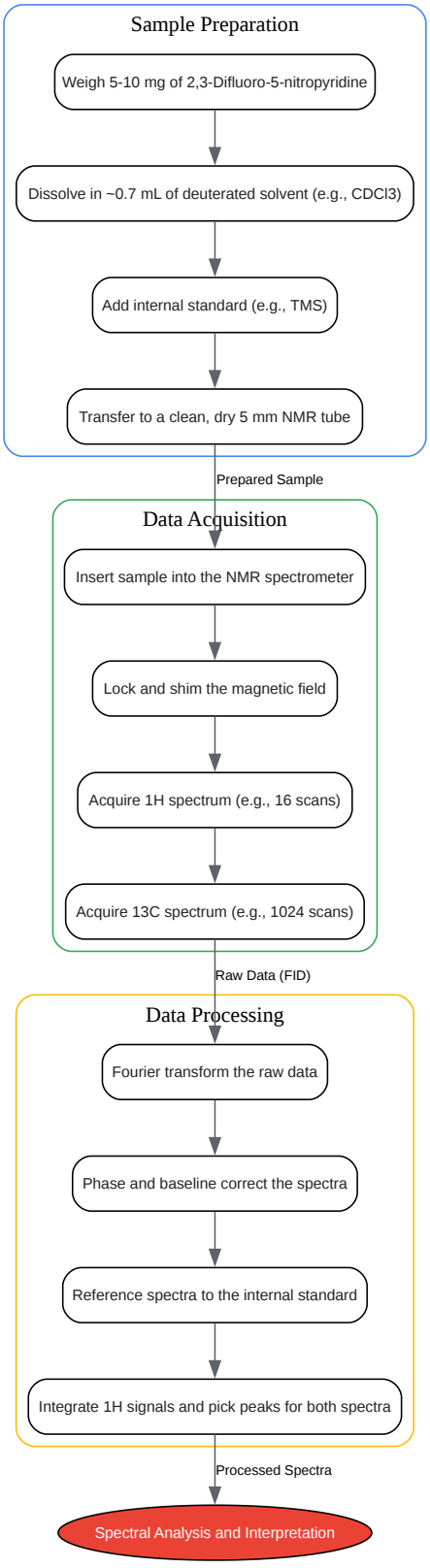

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Caption: Workflow for NMR Spectroscopic Analysis

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Step-by-Step Methodology:

- Sample Preparation:
  - Accurately weigh approximately 5-10 mg of **2,3-Difluoro-5-nitropyridine** into a clean, dry vial.[3]
  - Add approximately 0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, $CDCl_3$). Ensure the compound is fully dissolved.
  - Add a small amount of an internal reference standard, such as tetramethylsilane (TMS), for chemical shift calibration.[4]
  - Transfer the solution to a clean, dry 5 mm NMR tube.[5]
- Instrument Setup and Data Acquisition:
  - Insert the NMR tube into the spectrometer's probe.
  - Lock the spectrometer on the deuterium signal of the solvent to stabilize the magnetic field.[4]
  - Shim the magnetic field to achieve optimal homogeneity and spectral resolution.[6]
  - Acquire the ^{1}H NMR spectrum. A typical experiment may involve 16-32 scans.
  - Acquire the proton-decoupled ^{13}C NMR spectrum. Due to the low natural abundance of ^{13}C, a larger number of scans (e.g., 1024 or more) will be necessary.[3]
- Data Processing and Analysis:
  - Apply a Fourier transform to the raw free induction decay (FID) data to obtain the frequency-domain spectrum.
  - Phase and baseline correct the spectrum to ensure accurate peak shapes and integration.
  - Calibrate the chemical shift axis by setting the TMS signal to 0.00 ppm.[7]

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- Integrate the signals in the ^1H spectrum to determine the relative number of protons.
- Identify the chemical shifts, multiplicities, and coupling constants for all signals in both spectra.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy provides valuable information about the functional groups present in a molecule by measuring the absorption of infrared radiation. For **2,3-Difluoro-5-nitropyridine**, the key vibrational modes will be associated with the aromatic ring, the nitro group, and the carbon-fluorine bonds.

Predicted FT-IR Absorption Bands

Functional Group	Predicted Absorption Range (cm^{-1})	Intensity
Aromatic C-H Stretch	3100 - 3000	Weak to Medium
Aromatic C=C and C=N Stretch	1600 - 1450	Medium to Strong
Asymmetric NO_2 Stretch	1550 - 1475	Strong
Symmetric NO_2 Stretch	1360 - 1290	Strong
C-F Stretch	1250 - 1000	Strong
Aromatic C-H Out-of-Plane Bend	900 - 690	Strong

Causality Behind Predictions: The absorption frequencies are characteristic of the vibrational energies of specific bonds. The strong electron-withdrawing nitro group gives rise to two very intense and characteristic stretching bands.[8] The C-F bonds also produce strong absorptions. The combination of these bands provides a unique fingerprint for the molecule. Aromatic C-H stretching vibrations typically occur above 3000 cm^{-1}.[9][10]

Experimental Protocol for FT-IR Spectroscopy

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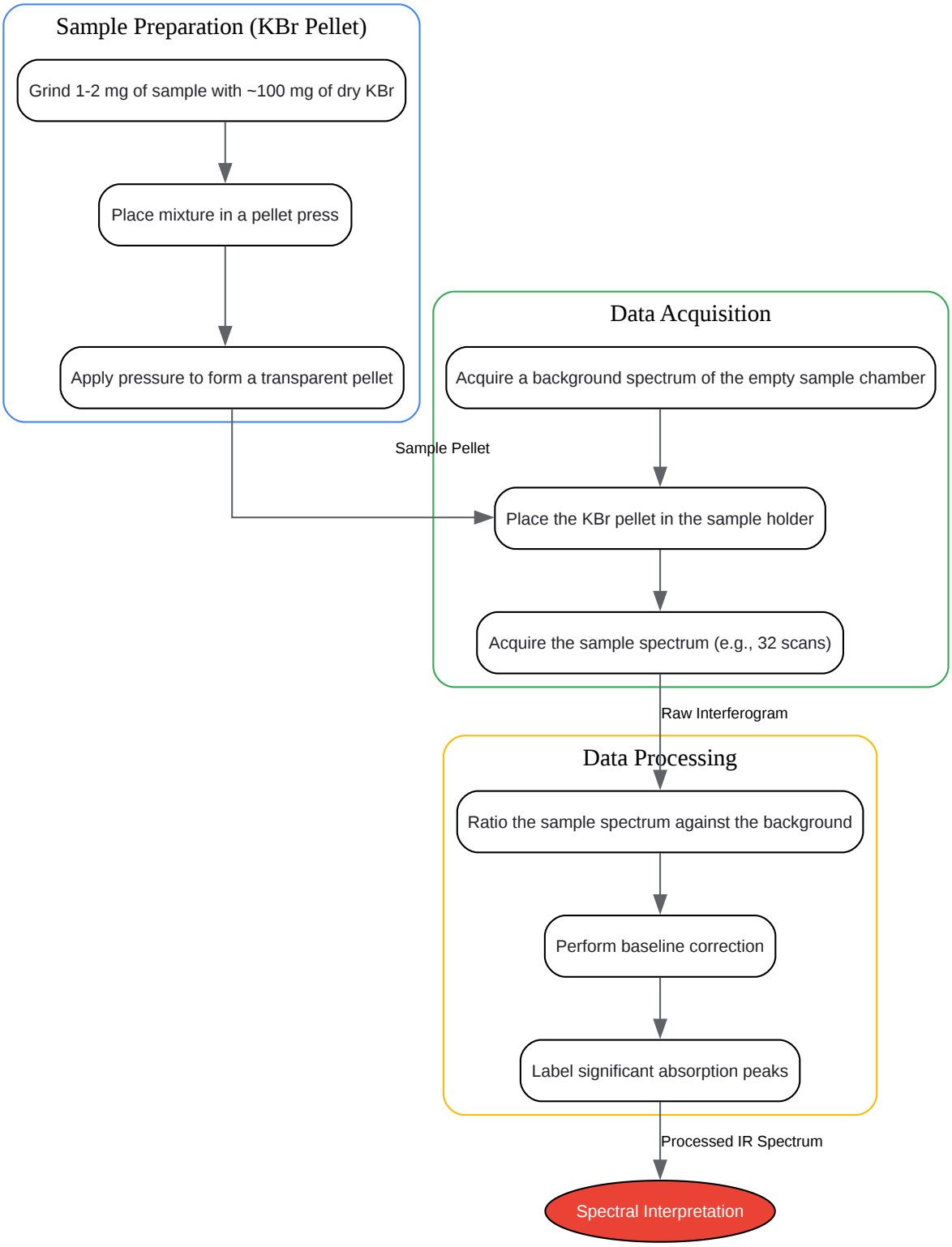

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Caption: Workflow for FT-IR Spectroscopic Analysis

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Step-by-Step Methodology (KBr Pellet Technique):

- Sample Preparation:
  - Thoroughly grind 1-2 mg of **2,3-Difluoro-5-nitropyridine** with approximately 100-200 mg of dry, FT-IR grade potassium bromide (KBr) using an agate mortar and pestle.[11]
  - Transfer the finely ground powder to a pellet press.
  - Apply pressure (typically 8-10 tons) to form a thin, transparent pellet. A translucent or opaque pellet may indicate insufficient grinding or the presence of moisture.[12]
- Data Acquisition:
  - Place the empty sample holder in the FT-IR spectrometer and acquire a background spectrum. This will be subtracted from the sample spectrum to remove contributions from atmospheric water and carbon dioxide.
  - Place the KBr pellet in the sample holder and place it in the spectrometer.
  - Acquire the sample spectrum. Typically, 32-64 scans are co-added to improve the signal-to-noise ratio.
- Data Processing and Analysis:
  - The instrument software will automatically ratio the sample spectrum against the background spectrum to generate the final transmittance or absorbance spectrum.
  - Perform a baseline correction if necessary.
  - Identify and label the wavenumbers of the major absorption bands and compare them to the predicted values and correlation tables.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique for determining the molecular weight and elemental composition of a compound. High-resolution mass spectrometry (HRMS) can provide

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a highly accurate mass measurement, confirming the molecular formula. The fragmentation pattern observed in the mass spectrum can also provide valuable structural information.

Predicted Mass Spectrum

- Molecular Ion (M^+): The molecular weight of **2,3-Difluoro-5-nitropyridine** ($C_5H_2F_2N_2O_2$) is 160.01 g/mol . A strong molecular ion peak is expected at m/z = 160.
- Major Fragmentation Pathways:
  - Loss of NO_2 (46 Da): A significant fragment at m/z = 114, corresponding to the difluoropyridine radical cation.
  - Loss of NO (30 Da): A fragment at m/z = 130.
  - Loss of F (19 Da): A fragment at m/z = 141.

Ion	Predicted m/z	Identity
$[M]^+$	160	Molecular Ion
$[M - NO_2]^+$	114	$[C_5H_2F_2N]^+$
$[M - NO]^+$	130	$[C_5H_2F_2NO]^+$
$[M - F]^+$	141	$[C_5H_2FN_2O_2]^+$

Causality Behind Predictions: In electron ionization (EI) mass spectrometry, the molecular ion is formed, which then undergoes fragmentation. The cleavage of the relatively weak C-N bond of the nitro group is a common and favorable fragmentation pathway.[13]

Experimental Protocol for Gas Chromatography-Mass Spectrometry (GC-MS)

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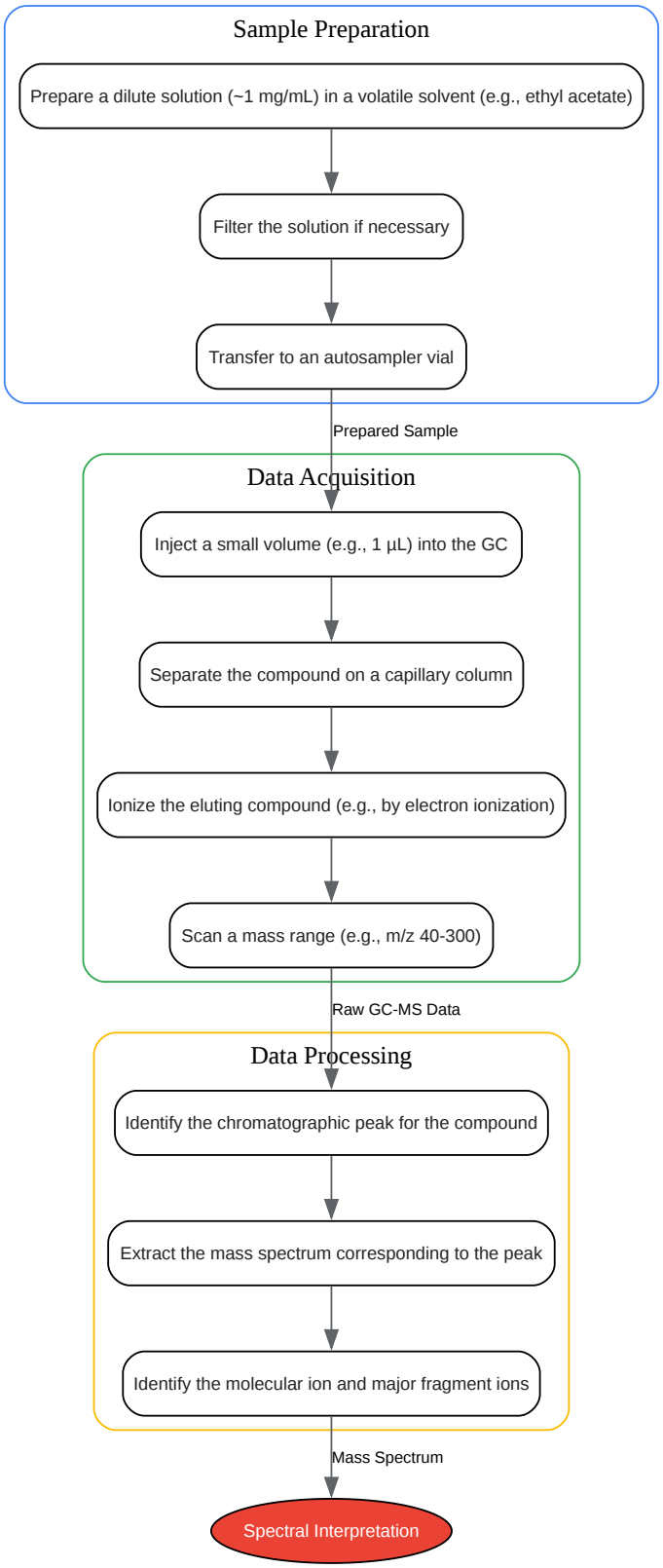

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Caption: Workflow for GC-MS Analysis

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Step-by-Step Methodology:

- Sample Preparation:
  - Prepare a dilute solution of **2,3-Difluoro-5-nitropyridine** (approximately 1 mg/mL) in a volatile organic solvent such as ethyl acetate or dichloromethane.[14]
  - If any particulate matter is present, filter the solution through a 0.22 µm syringe filter.[15]
  - Transfer the solution to a 2 mL autosampler vial.[14]
- Instrument Setup and Data Acquisition:
  - Set up the GC with an appropriate capillary column (e.g., a non-polar or medium-polarity column).[16]
  - Establish a suitable temperature program for the GC oven to ensure good separation and peak shape.[17]
  - Inject a small volume (e.g., 1 µL) of the sample solution into the GC inlet.[18]
  - The compound will be separated from the solvent and any impurities as it passes through the GC column.
  - As the compound elutes from the column, it enters the mass spectrometer's ion source, where it is ionized (typically by electron ionization at 70 eV).[17]
  - The mass analyzer scans a specified mass-to-charge (m/z) range (e.g., 40-300) to detect the molecular ion and its fragments.
- Data Processing and Analysis:
  - Examine the total ion chromatogram (TIC) to identify the peak corresponding to **2,3-Difluoro-5-nitropyridine**.
  - Extract the mass spectrum associated with this chromatographic peak.

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- Identify the molecular ion peak and compare its m/z value with the calculated molecular weight.
- Analyze the fragmentation pattern and compare it to the predicted pathways.

Conclusion

The spectroscopic characterization of **2,3-Difluoro-5-nitropyridine** is a critical step in its synthesis and application. This guide provides a robust framework for obtaining and interpreting ^{1}H NMR, ^{13}C NMR, FT-IR, and mass spectrometry data. By following the detailed protocols and understanding the predicted spectral features, researchers can confidently verify the structure and purity of this important synthetic intermediate, ensuring the integrity of their scientific endeavors. The principles and methodologies outlined herein are broadly applicable to the characterization of other novel fluorinated heterocyclic compounds.

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